

Personal protective equipment for handling 2-Methylbutanoic anhydride

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Compound of Interest

Compound Name: 2-Methylbutanoic anhydride

Cat. No.: B074736

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Essential Safety and Handling Guide for 2-Methylbutanoic Anhydride

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Methylbutanoic Anhydride** (CAS No: 1519-23-9). Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Physical Properties

2-Methylbutanoic anhydride is a combustible and corrosive liquid that can cause severe skin burns, eye damage, and respiratory irritation. It is harmful if swallowed or absorbed through the skin and may cause an allergic skin reaction.^{[1][2][3][4]}

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid[1]
Corrosive to Metals	Category 1	H290: May be corrosive to metals[1]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1]
Skin Corrosion/Irritation	Category 1B/1C	H314: Causes severe skin burns and eye damage[1][2][3]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[2]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage[1]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled[2]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[2]

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₀ H ₁₈ O ₃ [5][6][7]
Molecular Weight	186.25 g/mol [5][6]
Appearance	Colorless to pale yellow liquid[4]
Boiling Point	180-182 °C/5 mmHg; 60 °C/0.2 mmHg[8]
Density	0.934 g/mL at 25 °C[8]
Flash Point	90 °C (194 °F) - closed cup[8]

Personal Protective Equipment (PPE)

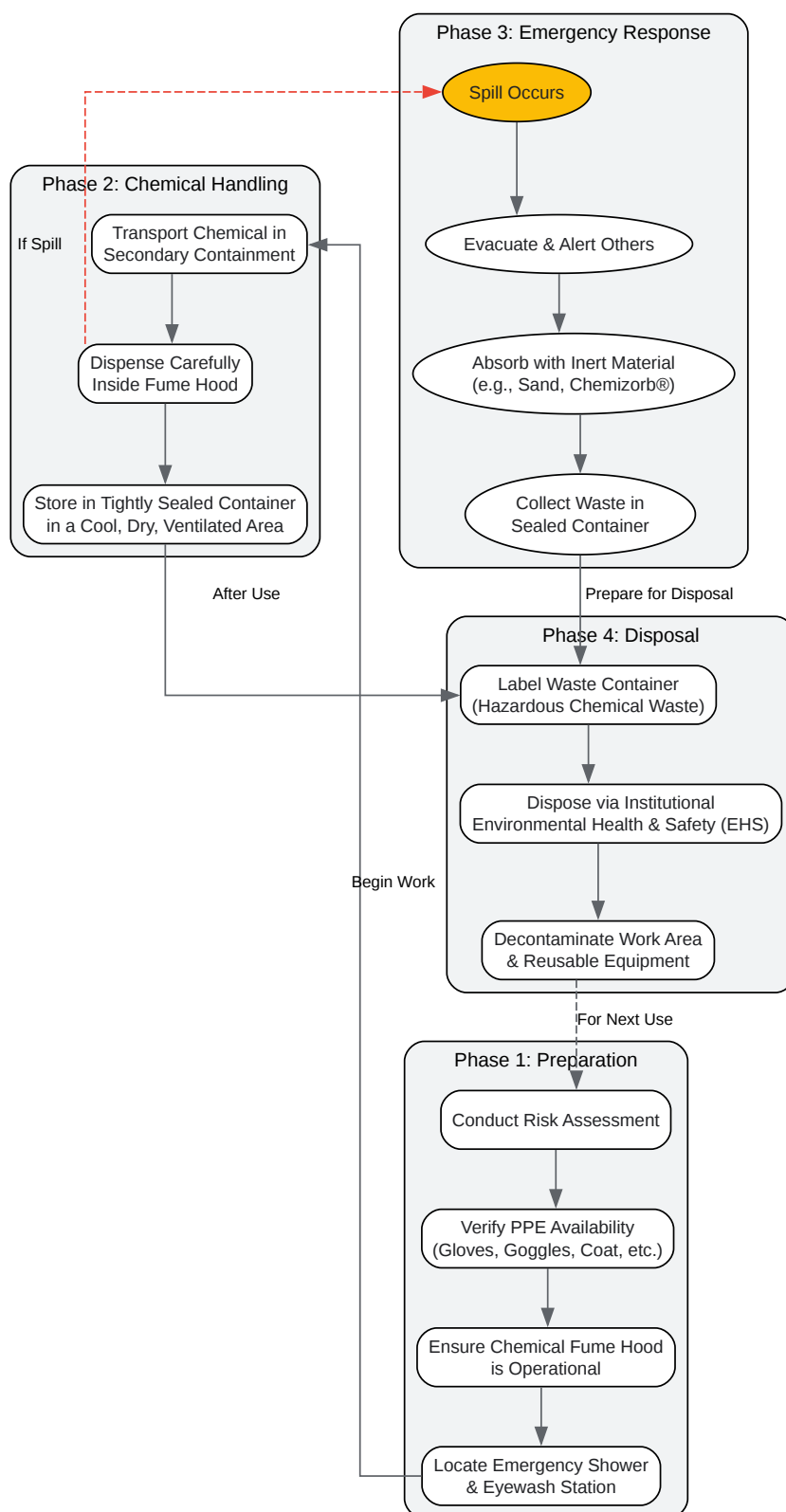
Strict adherence to PPE guidelines is mandatory when handling **2-Methylbutanoic anhydride**. The required equipment is designed to prevent exposure through inhalation, skin contact, and eye contact.^[9]

Table 3: Recommended Personal Protective Equipment

Protection Type	Minimum Requirement	Recommended for High Splash Potential
Eye & Face	Safety glasses with side shields ^[10]	Chemical safety goggles and a full face shield ^{[8][10][11]}
Hand	Chemical-resistant gloves (e.g., Nitrile, Neoprene) ^{[11][12]}	Elbow-length, chemical-resistant gloves (e.g., PVC) ^[9]
Body	Laboratory coat or disposable gown ^[11]	Chemically impervious coveralls or suit ^[9]
Respiratory	Work within a certified chemical fume hood ^[3]	Supplied-air respirator (SAR) or self-contained breathing apparatus (SCBA) for emergencies or poor ventilation ^{[3][9][10]}
Footwear	Closed-toe shoes	Chemical-resistant safety boots ^{[9][12][13]}

Operational and Disposal Plan

A systematic approach to handling and disposal is critical. The following workflow outlines the necessary steps from preparation to waste management.



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Caption: Workflow for handling **2-Methylbutanoic anhydride**.

Step-by-Step Handling Protocol

- Preparation:
 - Always handle **2-Methylbutanoic anhydride** within a certified chemical fume hood to prevent inhalation of vapors.[\[3\]](#)
 - Ensure that an emergency eyewash station and safety shower are readily accessible.
 - Don the appropriate PPE as detailed in Table 3.
- Handling and Storage:
 - Keep the container tightly closed when not in use.[\[3\]](#)
 - Avoid contact with skin, eyes, and clothing.
 - Keep away from sources of ignition such as heat, sparks, and open flames.[\[1\]](#)[\[3\]](#)
 - Store in a cool, dry, and well-ventilated area designated for corrosive materials.[\[3\]](#)
 - Store under an inert atmosphere and protect from moisture.[\[3\]](#)[\[14\]](#)

Accidental Release and First Aid Measures

Immediate and appropriate action is vital in the event of an exposure or spill.

Spill Response:

- Evacuate: Immediately evacuate personnel from the spill area.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated (only if safe to do so).
- Control Ignition: Remove all sources of ignition.[\[3\]](#)[\[15\]](#)
- Contain: Wearing full PPE, absorb the spill with an inert, dry material such as sand, earth, or a commercial sorbent.[\[1\]](#)[\[3\]](#)[\[14\]](#) Do not use combustible materials or water.

- Collect: Carefully collect the absorbed material into a suitable, closed, and labeled container for hazardous waste disposal.[\[3\]](#)[\[15\]](#)
- Decontaminate: Clean the affected area thoroughly.

Table 4: First Aid Procedures

Exposure Route	Action
Inhalation	Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [1] [3]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with large amounts of water for at least 15 minutes. Seek immediate medical attention. [1] [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. [1] [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [3] [15]

Disposal Plan

All waste materials must be treated as hazardous.

- Waste Chemical: Do not dispose of **2-Methylbutanoic anhydride** down the drain. Collect in its original container or a suitable, labeled hazardous waste container.[\[1\]](#)

- Contaminated Materials: Any materials used for spill cleanup (absorbents, gloves, etc.) must be placed in a sealed, labeled container for hazardous waste.
- Disposal: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.[1] Handle uncleaned containers as you would the product itself.[1]

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